

RP-HPLC method for Isodeoxyelephantopin quantification

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Compound of Interest

Compound Name: *Isodeoxyelephantopin*

Cat. No.: *B1158786*

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An RP-HPLC method has been developed and validated for the accurate quantification of **Isodeoxyelephantopin**, a bioactive sesquiterpene lactone. This application note provides a detailed protocol for the analysis, making it suitable for researchers, scientists, and professionals in drug development for quality control and research purposes.

The method utilizes a C18 column with a mobile phase of water, acetonitrile, and 2-propanol, ensuring a robust and reproducible separation.^{[1][2]} Validation was performed in accordance with established guidelines, demonstrating the method's linearity, precision, accuracy, and sensitivity.^[1]

Experimental Protocol

This section details the necessary equipment, reagents, and procedures for the quantification of **Isodeoxyelephantopin**.

Instrumentation and Materials

- HPLC System: A Shimadzu LC 20 AD liquid chromatography system or equivalent, equipped with a quaternary solvent delivery system, an autosampler, and a Diode Array Detector (DAD).^[2]
- Column: Phenomenex Luna C-18 (250 × 4.6 mm, 5 μm).^{[1][2]}
- Chemicals and Reagents:

- Acetonitrile (HPLC grade)[2]
- 2-Propanol (Analytical grade)[2]
- Methanol (HPLC grade)[2]
- Ultrapure water[2]
- **Isodeoxyelephantopin** reference standard

Chromatographic Conditions

The separation and quantification are achieved under the following conditions, summarized in Table 1.

Parameter	Condition
Column	Phenomenex Luna C-18 (250 × 4.6 mm, 5 µm) [1][2]
Mobile Phase	Water : Acetonitrile : 2-Propanol (66:20:14, v/v/v)[1][2]
Flow Rate	1.0 mL/min[1][2]
Detection Wavelength	210 nm[1][2]
Injection Volume	20 µL[1][2]
Column Temperature	Ambient
Retention Time	Approximately 14.751 min[1][2]

Table 1: Optimized Chromatographic Conditions.

Preparation of Standard Solutions

- Primary Stock Solution: Accurately weigh and dissolve the **Isodeoxyelephantopin** reference standard in a mixture of water:acetonitrile (66:34, v/v) to obtain a stock solution of a known concentration (e.g., 5.00 µg/mL).[2]

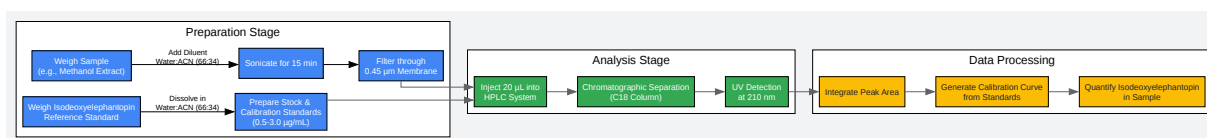
- Calibration Standards: Perform serial dilutions of the primary stock solution with the same diluent to prepare a series of standard solutions with concentrations ranging from 0.5 to 3.0 µg/mL (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, and 3.0 µg/mL).^{[1][2]}

Preparation of Sample Solutions (from Methanol Extract)

- Extraction: Accurately weigh the sample (e.g., 40 mg of methanol extract) and transfer it into a 50 mL volumetric flask.^[1]
- Sonication: Add the diluent (water:acetonitrile, 66:34, v/v), and sonicate for 15 minutes to ensure complete dissolution.^{[1][2]}
- Filtration: Filter the resulting solution through a 0.45 µm membrane filter into an HPLC vial prior to injection.^{[1][2]}

Experimental Workflow

The overall process from sample preparation to data analysis is illustrated in the following workflow diagram.



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Caption: Workflow for **Isodeoxyelephantopin** Quantification.

Method Validation Summary

The developed RP-HPLC method was validated for specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ). The results confirm that the method is

suitable for its intended purpose.[\[1\]](#)

Quantitative Data

The key validation parameters for the quantification of **Isodeoxyelephantopin** are summarized in Table 2.

Validation Parameter	Result
Linearity Range	0.516 - 3.096 µg/mL [1] [2]
Correlation Coefficient (r ²)	0.9978 [1] [2]
Regression Equation	y = 15781x + 685.8 [1] [2]
Limit of Detection (LOD)	0.151 µg/mL [1] [2]
Limit of Quantification (LOQ)	0.457 µg/mL [1] [2]
Accuracy (% Recovery)	95.23 - 102.25% [1] [2]
Precision (%RSD)	
Intra-day	< 0.568% [1] [2]
Inter-day	< 0.936% [1] [2]

Table 2: Summary of Method Validation Data for Isodeoxyelephantopin.

- **Specificity:** The method demonstrated good resolution, with the peak for **Isodeoxyelephantopin** eluting at approximately 14.751 minutes, well-separated from other components in the sample extract.[\[1\]](#)[\[2\]](#)
- **Linearity:** A linear relationship between the peak area and the concentration of **Isodeoxyelephantopin** was observed over the specified range, with a correlation coefficient (r²) of 0.9978.[\[1\]](#)[\[2\]](#)
- **Accuracy:** The accuracy of the method was confirmed by recovery studies. Methanol extracts were spiked with known amounts of **Isodeoxyelephantopin** standard at three different

concentration levels.[1] The recovery percentages were found to be within the acceptable range of 95.23% to 102.25%, indicating the method's accuracy.[1][2]

- Precision: The precision was evaluated by analyzing the standard solution on the same day (intra-day) and on three different days (inter-day).[1] The low relative standard deviation (%RSD) values for both intra-day (< 0.568%) and inter-day (< 0.936%) analyses demonstrate the high precision of the method.[1][2]
- LOD and LOQ: The limit of detection (LOD) and limit of quantification (LOQ) were determined to be 0.151 µg/mL and 0.457 µg/mL, respectively, which indicates that the method is sufficiently sensitive for the detection and quantification of trace amounts of **Isodeoxyelephantopin**. [1][2]

Conclusion

The described RP-HPLC method is simple, rapid, accurate, and precise for the quantitative analysis of **Isodeoxyelephantopin**. [1] The validation results confirm its reliability, making it a valuable tool for the routine quality control of herbal extracts and pharmaceutical formulations containing this compound. [2]

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